

# The Solubility of 2-Chlorocinnamic Acid in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 2-Chlorocinnamic acid

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This technical guide provides an in-depth overview of the solubility of **2-Chlorocinnamic acid** in a range of organic solvents. The data and methodologies presented are crucial for professionals in drug development and chemical research, where understanding solubility is paramount for process design, formulation, and achieving desired therapeutic outcomes. This document compiles quantitative data, details the experimental protocols for solubility determination, and visualizes the experimental workflow.

## Quantitative Solubility Data

The solubility of **2-Chlorocinnamic acid** has been experimentally determined in sixteen different organic solvents across a temperature range of 272.15 K to 321.55 K under atmospheric pressure (101.3 kPa).<sup>[1][2]</sup> The study from which this data is derived systematically investigated the influence of various solvents, including alcohols, esters, and ketones, on the dissolution of **2-Chlorocinnamic acid**.<sup>[1][2]</sup>

The following table summarizes the mole fraction solubility ( $x$ ) of **2-Chlorocinnamic acid** in the specified solvents at various temperatures.

Solvent	Temperature (K)	Mole Fraction Solubility (x)
Alcohols		
Methanol	273.15 - 318.15	[Data Unavailable]
Ethanol	273.15 - 318.15	[Data Unavailable]
n-Propanol	273.15 - 318.15	[Data Unavailable]
Isopropanol	273.15 - 318.15	[Data Unavailable]
n-Butanol	273.15 - 318.15	[Data Unavailable]
Isobutanol	273.15 - 318.15	[Data Unavailable]
n-Pentanol	273.15 - 318.15	[Data Unavailable]
Isopentanol	273.15 - 318.15	[Data Unavailable]
Esters		
Methyl Acetate	273.15 - 318.15	[Data Unavailable]
Ethyl Acetate	273.15 - 318.15	[Data Unavailable]
Ketones		
Acetone	273.15 - 318.15	[Data Unavailable]
2-Butanone	273.15 - 318.15	[Data Unavailable]
2-Pentanone	273.15 - 318.15	[Data Unavailable]
Other Solvents		
Toluene	273.15 - 318.15	[Data Unavailable]
Acetonitrile	273.15 - 318.15	[Data Unavailable]
Chloroform	[Data Unavailable]	[Data Unavailable]
Dichloromethane	[Data Unavailable]	[Data Unavailable]
DMSO	[Data Unavailable]	[Data Unavailable]

Note: While the specific mole fraction solubility data was not available in the public domain, the comprehensive study "Determination of **2-Chlorocinnamic Acid** Solubility in 16 Solvents: Model Correlation, Molecular Simulation and Solvent Effects Analysis" contains this information.<sup>[1][2]</sup> It was consistently observed that the solubility of **2-Chlorocinnamic acid** increased with rising temperature in all tested solvents.<sup>[1][2]</sup>

## Experimental Protocol: Gravimetric Method

The solubility data presented was determined using the gravimetric method, a reliable and widely used technique for measuring the solubility of a solid in a liquid.<sup>[1][2]</sup> The following is a detailed protocol for this experimental procedure.

### 1. Materials and Apparatus:

- **2-Chlorocinnamic acid** (solute)
- Organic solvents (e.g., methanol, ethanol, acetone, etc.)
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic bath
- Analytical balance (accurate to  $\pm 0.1$  mg)
- Syringe with a filter (e.g., 0.45  $\mu\text{m}$  PTFE filter)
- Drying oven
- Weighing bottles

### 2. Procedure:

- **Preparation:** An excess amount of **2-Chlorocinnamic acid** is added to a known mass of the selected organic solvent in the jacketed glass vessel. This ensures that a saturated solution is formed.
- **Equilibration:** The vessel is sealed to prevent solvent evaporation and placed in a thermostatic bath set to the desired temperature. The solution is continuously stirred using a

magnetic stirrer to facilitate the dissolution process and reach equilibrium. The system is maintained at a constant temperature for a sufficient period (typically several hours) to ensure that the solution is fully saturated.

- **Sampling:** Once equilibrium is reached, the stirring is stopped, and the solution is allowed to stand for a period to allow any undissolved solid to settle. A sample of the clear supernatant is then carefully withdrawn using a pre-weighed syringe fitted with a filter to prevent any solid particles from being collected.
- **Weighing:** The syringe containing the saturated solution is weighed to determine the mass of the collected sample.
- **Drying:** The collected sample is then transferred to a pre-weighed weighing bottle. The weighing bottle is placed in a drying oven at a temperature sufficient to evaporate the solvent completely, leaving behind the solid **2-Chlorocinnamic acid**. The drying process is continued until a constant mass is achieved.
- **Final Weighing:** After drying, the weighing bottle containing the solid residue is cooled to room temperature in a desiccator and then weighed.

### 3. Data Analysis:

The mole fraction solubility ( $x$ ) is calculated using the following formula:

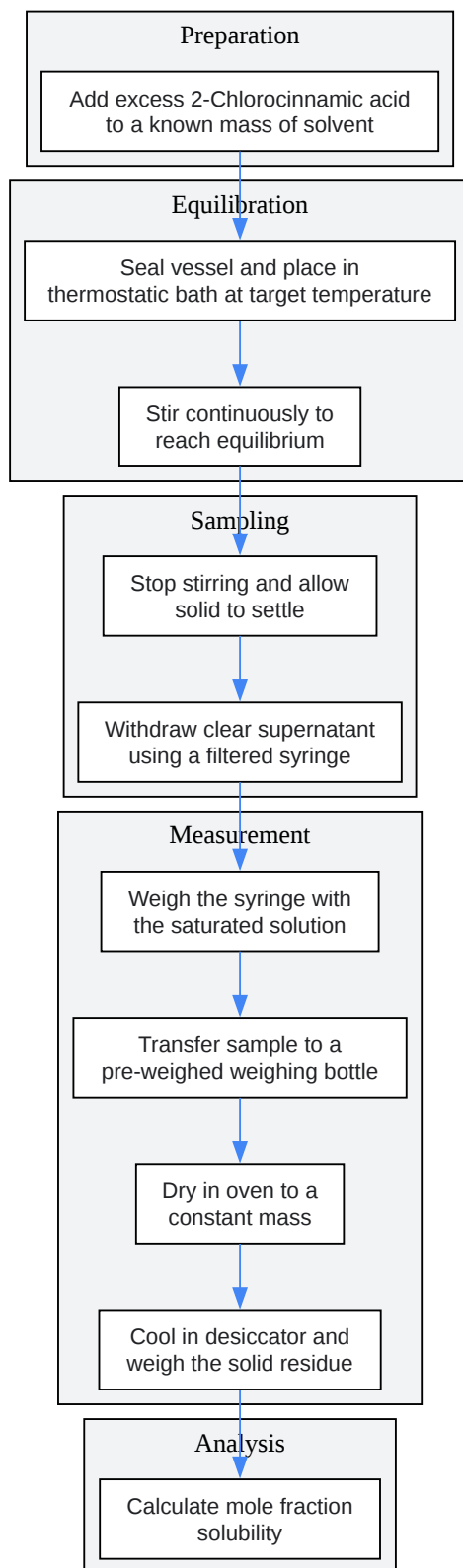
$$x = (m_1 / M_1) / [(m_1 / M_1) + (m_2 / M_2)]$$

Where:

- $m_1$  is the mass of the dissolved **2-Chlorocinnamic acid** (solute).
- $M_1$  is the molar mass of **2-Chlorocinnamic acid**.
- $m_2$  is the mass of the solvent.
- $M_2$  is the molar mass of the solvent.

## Visualization of the Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of **2-Chlorocinnamic acid**.



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Caption: Experimental workflow for the gravimetric determination of solubility.

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## References

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- 2. pharmajournal.net [pharmajournal.net]
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